

Commercial availability and suppliers of 7'-Hydroxy ABA-d2

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Compound of Interest

Compound Name: 7'-Hydroxy ABA-d2

Cat. No.: B15139946

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A Technical Guide to 7'-Hydroxy ABA-d2 for Researchers

This technical guide provides an in-depth overview of 7'-Hydroxy Absciscic Acid-d2 (**7'-Hydroxy ABA-d2**), a deuterated metabolite of the plant hormone Absciscic Acid (ABA). This document is intended for researchers, scientists, and drug development professionals interested in utilizing this stable isotope-labeled compound for metabolic research, pharmacokinetic studies, and as an internal standard for quantitative analysis.

Commercial Availability and Suppliers

7'-Hydroxy ABA-d2 is a specialized chemical available from a limited number of suppliers. The primary identified commercial source is MedChemExpress.

Table 1: Supplier Information for **7'-Hydroxy ABA-d2**

Supplier	Product Name	Catalog Number	CAS Number	Additional Information
MedChemExpress	7'-Hydroxy ABA-d2	HY-111975S1	865875-19-0	For research use only. [1] [2]

Table 2: Physicochemical Properties of **7'-Hydroxy ABA-d2**

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₈ D ₂ O ₅	MedChemExpress
Molecular Weight	282.33 g/mol	MedChemExpress
Labeled Atom	Deuterium (² H, D)	MedChemExpress
Unlabeled CAS	91897-25-5	MedChemExpress

Quantitative Data:

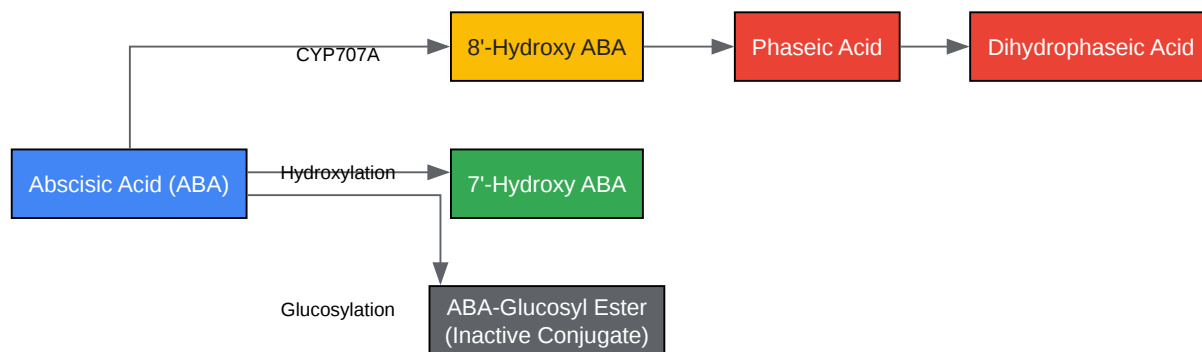
Quantitative data such as purity, available quantities, and pricing are typically not publicly listed and are subject to batch-specific variations. Researchers are advised to request a Certificate of Analysis (CoA) and a price quote directly from the supplier.

Abscisic Acid Metabolism and the Role of 7'-Hydroxylation

Abscisic acid (ABA) is a key phytohormone that regulates various aspects of plant growth, development, and stress responses. The concentration of active ABA is tightly controlled through a balance of biosynthesis and catabolism.^{[3][4]} One of the catabolic pathways for ABA is hydroxylation at the 7'-position of the cyclohexene ring, leading to the formation of 7'-Hydroxy ABA.^[3] This metabolite is generally considered to be an inactive form of the hormone.

The use of deuterated standards like **7'-Hydroxy ABA-d2** is crucial for accurately tracing and quantifying these metabolic pathways. The stable isotope label allows for precise differentiation from endogenous, unlabeled compounds in complex biological matrices when using mass spectrometry-based analytical methods.

Diagram 1: Simplified Abscisic Acid Catabolic Pathway



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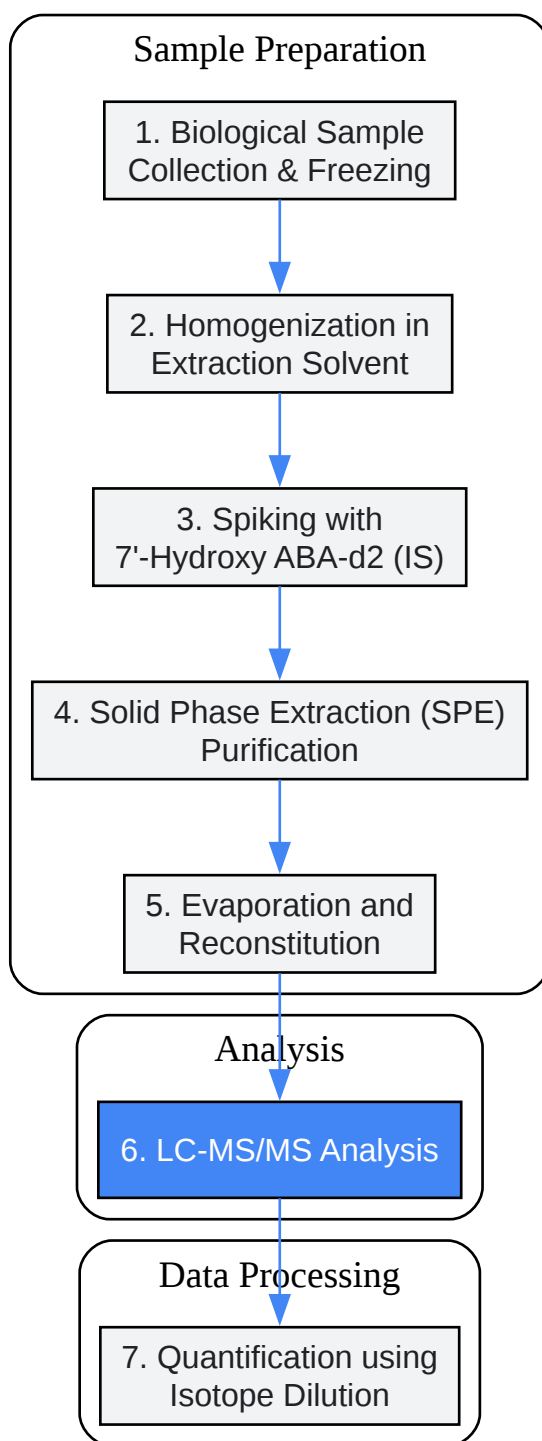
Caption: Simplified overview of the major ABA catabolic pathways.

Experimental Protocols

While a specific, validated protocol for the use of **7'-Hydroxy ABA-d2** is not readily available in the public domain, the following represents a general workflow for the quantification of deuterated plant hormones using Liquid Chromatography-Mass Spectrometry (LC-MS). This protocol should be optimized and validated for the specific experimental conditions and matrix.

General Experimental Workflow for Quantification of 7'-Hydroxy ABA using 7'-Hydroxy ABA-d2 as an Internal Standard

Diagram 2: Experimental Workflow



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